

An In-depth Technical Guide on N-ethyl-2-oxo-2-phenylacetamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-ethyl-2-oxo-2-phenylacetamide*

Cat. No.: *B3151275*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N-ethyl-2-oxo-2-phenylacetamide is a member of the α -ketoamide class of compounds, a scaffold of significant interest in medicinal chemistry. This technical guide provides a comprehensive overview of its synthesis, chemical properties, and potential biological activities, drawing upon existing literature for the broader class of phenylacetamides and α -ketoamides where specific data for the title compound is unavailable. This document aims to serve as a foundational resource for researchers and professionals involved in drug discovery and development, offering detailed experimental protocols and conceptual frameworks for the evaluation of this and similar molecules.

Chemical and Physical Properties

N-ethyl-2-oxo-2-phenylacetamide is a small molecule characterized by a phenylglyoxylic acid core structure with an ethyl amide substituent. Its α -ketoamide motif is associated with enhanced metabolic stability and cell permeability compared to corresponding α -keto acids or esters, making it an attractive candidate for further investigation in drug development.^[1]

Property	Value	Source
CAS Number	70817-57-1	[1]
Molecular Formula	C ₁₀ H ₁₁ NO ₂	[2]
Molecular Weight	177.20 g/mol	[1]
InChI Key	DSCKLTANIBRBDN-UHFFFAOYSA-N	[1]
Canonical SMILES	CCNC(=O)C(=O)C1=CC=CC=C1	N/A
Appearance	Solid (predicted)	N/A
Storage Temperature	2-8°C	[2]

Synthesis of N-ethyl-2-oxo-2-phenylacetamide

Several synthetic routes have been reported for the preparation of N-substituted-2-oxo-2-phenylacetamides. The most common approaches involve the condensation of a phenylglyoxylic acid derivative with an amine or the N-alkylation of a primary amide.

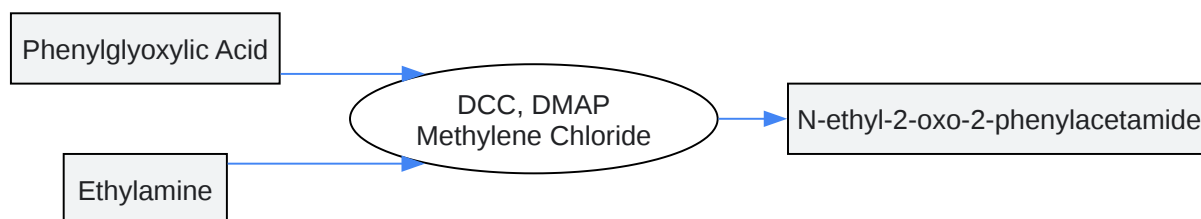
Synthesis via Condensation of Phenylglyoxylic Acid with Ethylamine

A primary method for the synthesis of **N-ethyl-2-oxo-2-phenylacetamide** is the condensation reaction between phenylglyoxylic acid and ethylamine.[1] This reaction typically requires a coupling agent to activate the carboxylic acid.

Experimental Protocol:

- Materials: Phenylglyoxylic acid, ethylamine, N,N'-dicyclohexylcarbodiimide (DCC), 4-(dimethylamino)pyridine (DMAP), methylene chloride, silica gel, ethyl acetate, hexane.
- Procedure:
 - To a suspension of phenylglyoxylic acid (1.0 eq) and ethylamine (0.9 eq) in methylene chloride, add DCC (1.0 eq) and a catalytic amount of DMAP.

- Stir the reaction mixture at room temperature for 10-12 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture to remove the dicyclohexylurea byproduct.
- Concentrate the filtrate under reduced pressure.
- Purify the residue by column chromatography on silica gel using a mixture of ethyl acetate and hexane as the eluent to afford **N-ethyl-2-oxo-2-phenylacetamide**.



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Condensation synthesis of **N-ethyl-2-oxo-2-phenylacetamide**.

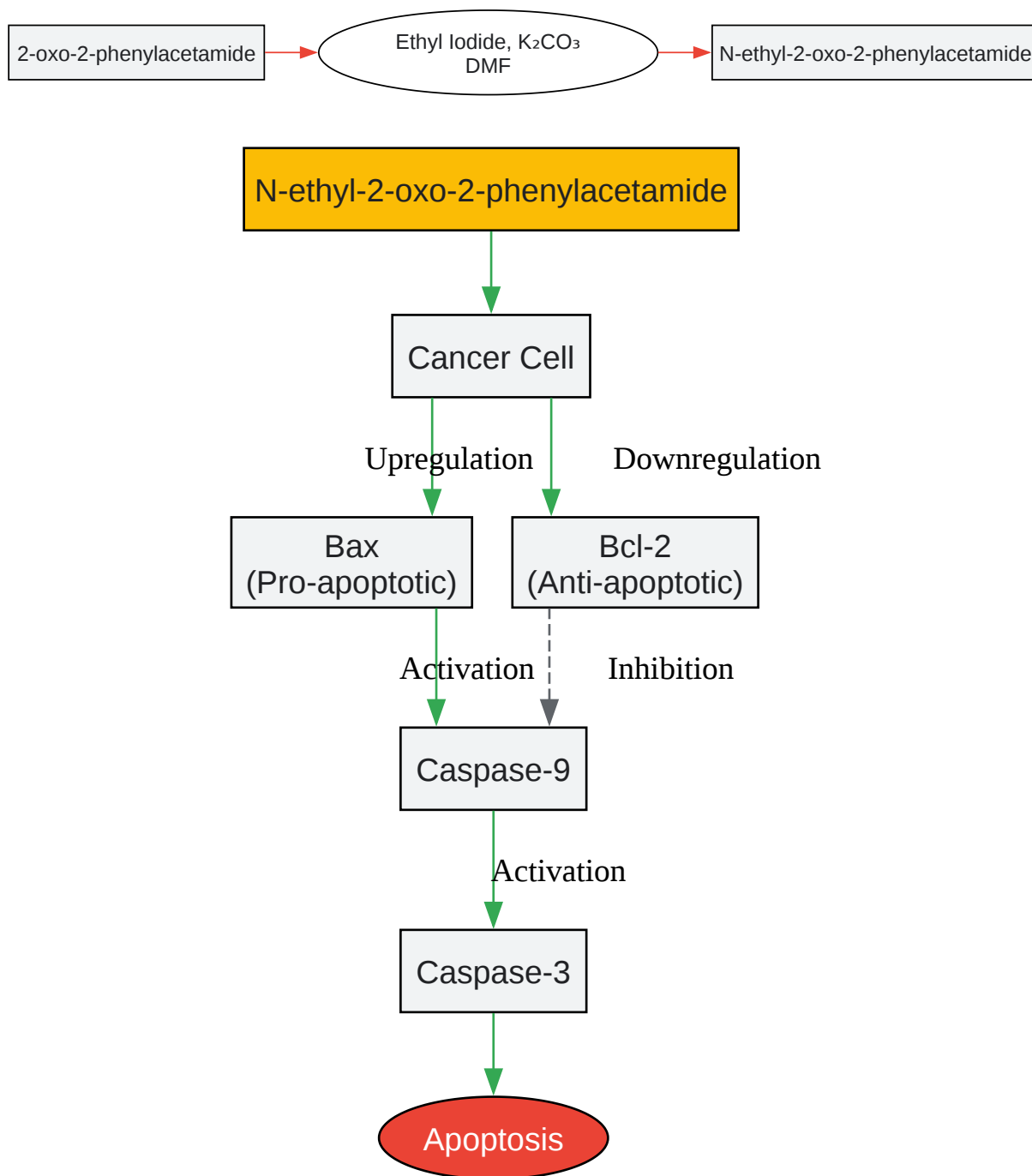
Synthesis via N-alkylation of 2-oxo-2-phenylacetamide

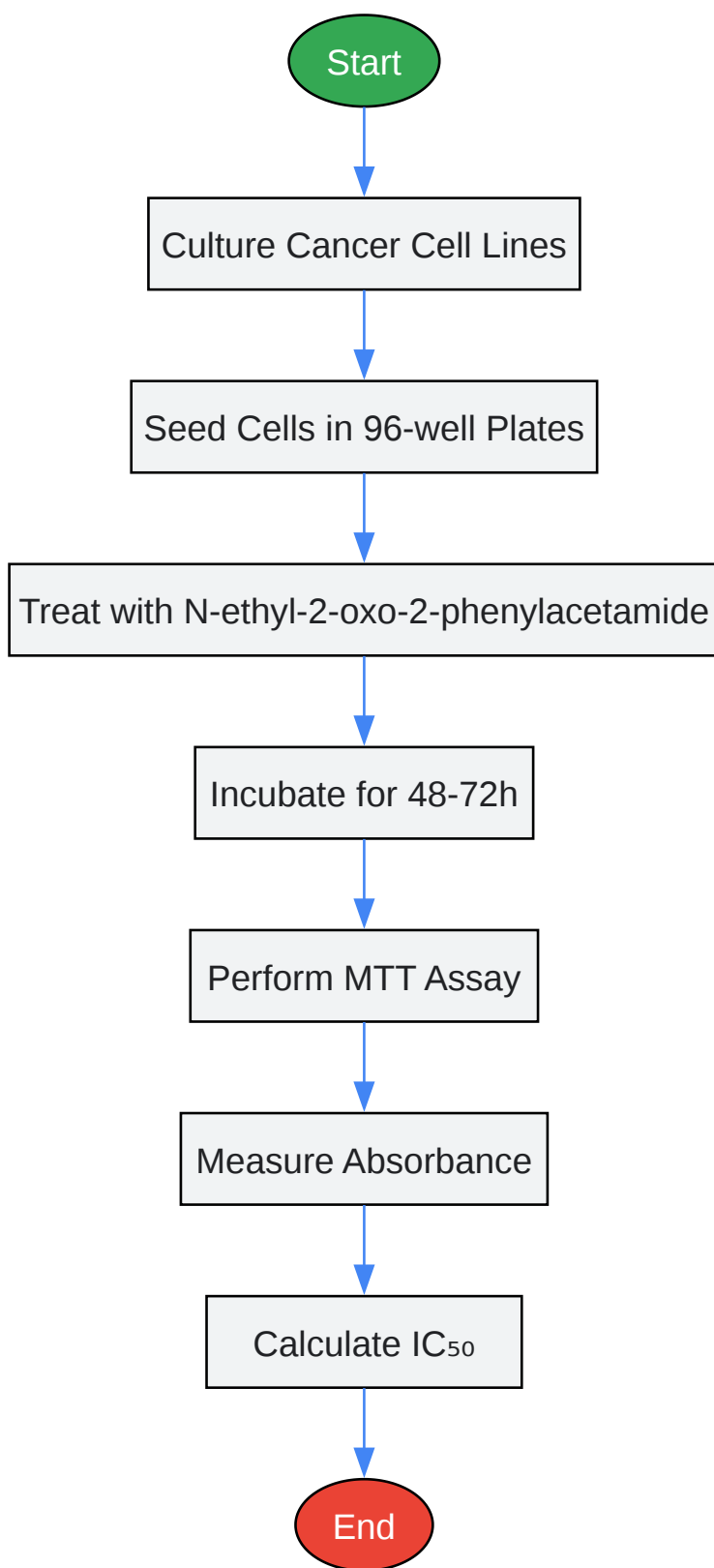
An alternative synthetic route involves the N-alkylation of 2-oxo-2-phenylacetamide with an ethylating agent.^[1]

Experimental Protocol:

- Materials: 2-oxo-2-phenylacetamide, ethyl iodide, potassium carbonate, dimethylformamide (DMF).
- Procedure:
 - Dissolve 2-oxo-2-phenylacetamide (1.0 eq) in DMF.
 - Add potassium carbonate (1.2 eq) to the solution and stir for 15-20 minutes.

- Add ethyl iodide (1.1 eq) dropwise to the reaction mixture.
- Stir the reaction at room temperature for 4-6 hours.
- Monitor the reaction progress by TLC.
- Upon completion, pour the reaction mixture into ice-cold water.
- Collect the precipitated solid by filtration, wash with water, and dry.
- Recrystallize the crude product from a suitable solvent system (e.g., ethanol/water) to obtain pure **N-ethyl-2-oxo-2-phenylacetamide**.





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References

- 1. N-ethyl-2-oxo-2-phenylacetamide | 70817-57-1 | Benchchem [benchchem.com]
- 2. chiralen.com [chiralen.com]
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